

# Essential Safety and Disposal Guidance for GSK466317A

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## Compound of Interest

Compound Name: GSK466317A

Cat. No.: B1672388

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For researchers, scientists, and drug development professionals, the proper handling and disposal of chemical reagents are paramount to ensuring laboratory safety and environmental protection. While a specific Safety Data Sheet (SDS) for **GSK466317A** is not publicly available, this document provides essential guidance on its proper disposal based on general best practices for laboratory chemical waste management.

## Immediate Safety and Handling Precautions

When handling **GSK466317A**, it is crucial to adhere to standard laboratory safety protocols. Assume the compound is hazardous in the absence of specific data.

- **Personal Protective Equipment (PPE):** Always wear appropriate PPE, including safety goggles, gloves, and a lab coat.
- **Ventilation:** Work in a well-ventilated area, preferably a fume hood, to avoid inhalation of any dust or aerosols.
- **Spill Management:** In case of a spill, avoid generating dust. Carefully sweep up the solid material and place it into a suitable, sealed container for disposal.

## Proper Disposal Procedures for GSK466317A

As a precautionary measure, **GSK466317A** and its containers should be treated as hazardous waste. Disposal must be conducted in accordance with all local, regional, and national

regulations.

#### Step-by-Step Disposal Guide:

- **Waste Characterization:** It is the responsibility of the waste generator to properly characterize all waste materials. Since specific hazard data for **GSK466317A** is limited, it should be treated as a hazardous chemical waste.
- **Containerization:**
  - Place waste **GSK466317A** into a suitable, sealed, and properly labeled container. Ensure the container is compatible with the chemical.
  - Do not mix with other waste streams unless compatibility is known.
  - Empty containers that held **GSK466317A** should also be disposed of as hazardous waste, as they may retain product residue.
- **Labeling:** Clearly label the waste container with "Hazardous Waste" and the full chemical name: "**GSK466317A**".
- **Storage:** Store the sealed waste container in a designated hazardous waste storage area away from incompatible materials. This area should be secure and have secondary containment.
- **Professional Disposal:** Contact a licensed professional waste disposal service to arrange for the collection and disposal of the material. Do not dispose of **GSK466317A** in household garbage or down the drain.

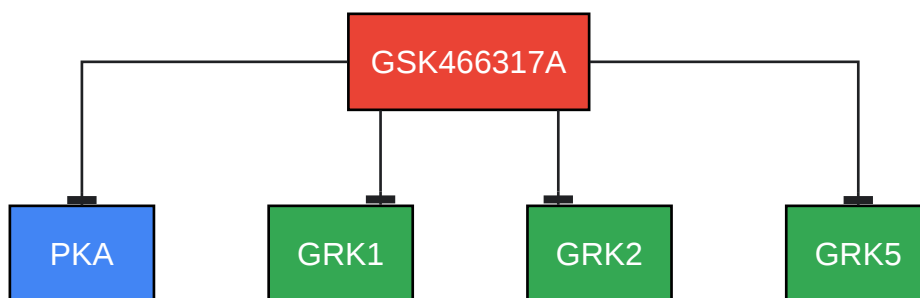
## Chemical and Physical Properties of GSK466317A

The following table summarizes the known properties of **GSK466317A**.

Property	Value
Molecular Formula	C <sub>21</sub> H <sub>16</sub> ClF <sub>3</sub> N <sub>4</sub> O <sub>2</sub>
Molecular Weight	448.83 g/mol
CAS Number	864082-48-4
Physical State	Solid
Purity	98%
Primary Target	PKA Inhibitor (IC <sub>50</sub> = 12.59 µM)
Secondary Targets	GRK1 (IC <sub>50</sub> = 1000 µM), GRK2 (IC <sub>50</sub> = 31.62 µM), GRK5 (IC <sub>50</sub> = 39.81 µM)

## Signaling Pathway Interactions of GSK466317A

The following diagram illustrates the known inhibitory actions of **GSK466317A** on Protein Kinase A (PKA) and G protein-coupled receptor kinases (GRKs).



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Caption: Inhibitory effects of **GSK466317A** on key protein kinases.

- To cite this document: BenchChem. [Essential Safety and Disposal Guidance for GSK466317A]. BenchChem, [2025]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b1672388#gsk466317a-proper-disposal-procedures\]](https://www.benchchem.com/product/b1672388#gsk466317a-proper-disposal-procedures)

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